

6-Chloro-6-deoxy-alpha-d-glucopyranose CAS number and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 6-Chloro-6-deoxy-alpha-d-glucopyranose

Cat. No.: B052708

[Get Quote](#)

Technical Guide: 6-Chloro-6-deoxy-alpha-d-glucopyranose

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Chloro-6-deoxy-alpha-d-glucopyranose**, including its chemical identifiers, physicochemical properties, synthesis protocols, and biological activity. The information is intended to support research and development efforts in various scientific fields.

Chemical Identifiers and Physicochemical Properties

6-Chloro-6-deoxy-alpha-d-glucopyranose is a halogenated derivative of glucose. Its key identifiers and properties are summarized below.

Property	Value	Source
CAS Number	28528-86-1	[1]
Molecular Formula	C6H11ClO5	[2]
Molecular Weight	198.6 g/mol	[2][3]
IUPAC Name	(2R,3S,4R,5R)-2,3,4,5-tetrahydroxy-6-chlorooxane	
InChI	InChI=1S/C6H11ClO5/c7-1-2-3(8)4(9)5(10)6(11)12-2/h2-6,8-11H,1H2/t2-,3-,4+,5-,6+/m1/s1	[2]
InChIKey	QMWDIHPSUCUMFU-DVKNGEFBSA-N	[2]
SMILES	C(Cl)[C@@H]1--INVALID-LINK----INVALID-LINK----INVALID-LINK--O">C@HO	
Melting Point	48-53 °C	
Solubility	Slightly soluble in methanol and water.	

Synthesis Protocol

The following is a representative protocol for the synthesis of 6-chloro-6-deoxy-D-glucose, which exists as an equilibrium mixture of anomers including the alpha-d-glucopyranose form. This method is adapted from established procedures involving the selective chlorination of a protected glucose derivative.

Materials:

- D-glucose
- Acetic anhydride
- Pyridine

- Thionyl chloride
- Methanol
- Sodium methoxide solution (1 M in methanol)
- Ethanol
- Ether
- Dowex-50 resin (H⁺ form)
- Activated charcoal
- Sodium sulphate

Procedure:

- **Acetylation of D-glucose:** D-glucose is first peracetylated to protect the hydroxyl groups. Dissolve D-glucose in a mixture of acetic anhydride and pyridine. Stir the reaction mixture at room temperature until the reaction is complete (monitored by TLC).
- **Chlorination:** The resulting glucose pentaacetate is selectively chlorinated at the C-6 position. The acetylated sugar is dissolved in a suitable solvent (e.g., chloroform) and reacted with a chlorinating agent like thionyl chloride in the presence of a catalyst. The reaction is typically carried out at a controlled temperature.
- **Work-up and Purification of the Acetylated Product:** After the reaction, the mixture is washed with water and a mild base (e.g., sodium bicarbonate solution) to remove excess reagents and byproducts. The organic layer is dried over anhydrous sodium sulphate, filtered, and the solvent is evaporated to yield 6-chloro-6-deoxy-D-glucose tetraacetate. The crude product can be purified by crystallization from ethanol.
- **Deacetylation:** The purified 6-chloro-6-deoxy-D-glucose tetraacetate is deacetylated to obtain the final product. The tetraacetate is dissolved in methanol, and a catalytic amount of sodium methoxide solution is added. The reaction is stirred at room temperature until deacetylation is complete.

- **Final Purification:** The reaction mixture is neutralized using Dowex-50 (H+) resin. The resin is filtered off, and the filtrate is concentrated. The residue is dissolved in 50% ethanol and decolorized with activated charcoal. The solvent is evaporated, and the final product, 6-chloro-6-deoxy-D-glucose, is crystallized from an ethanol-ether mixture. The resulting crystals are dried under vacuum.

Biological Activity and Mechanism of Action

6-Chloro-6-deoxy-alpha-d-glucopyranose has been investigated for its biological activities, most notably its effects on male fertility.

Antifertility Effects

Studies in male rats have demonstrated that oral administration of 6-chloro-6-deoxyglucose leads to a reversible infertility. This effect is attributed to the compound's ability to impair the metabolism of spermatozoa.

Mechanism of Action: Inhibition of Glycolysis

The primary mechanism underlying the antifertility effect of **6-Chloro-6-deoxy-alpha-d-glucopyranose** is the inhibition of glycolysis in spermatozoa. Sperm cells rely heavily on glycolysis for the energy required for motility. This compound specifically targets a key enzyme in the glycolytic pathway.

Signaling Pathway: Inhibition of Glycolysis in Spermatozoa

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-CHLORO-6-DEOXY-ALPHA-D-GLUCOPYRANOSE | CAS#:28528-86-1 | Chemsrcc [chemsrc.com]
- 2. GSRS [gsrs.ncats.nih.gov]

- 3. GSRS [gsrs.ncats.nih.gov]
- To cite this document: BenchChem. [6-Chloro-6-deoxy-alpha-d-glucopyranose CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052708#6-chloro-6-deoxy-alpha-d-glucopyranose-cas-number-and-chemical-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com